

Strategies to obtain a physically stable crystalline form of BMS-817399

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Compound of Interest

Compound Name: BMS-817399

Cat. No.: B606257

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BMS-817399 Crystallization Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) to address challenges in obtaining a physically stable crystalline form of **BMS-817399**.

Frequently Asked Questions (FAQs)

Q1: What are the known crystalline forms of **BMS-817399**?

A1: Two primary forms of **BMS-817399** have been identified:

- Form 1: A monohydrate that is physically unstable. Its crystal structure is sensitive to changes in relative humidity and temperature.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Form 2: A novel anhydrous form that exhibits greater physical stability, even at elevated relative humidity.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q2: Why is my initial **BMS-817399** material physically unstable?

A2: The initially produced form of **BMS-817399** is typically Form 1, a monohydrate.[\[1\]](#)[\[3\]](#)[\[4\]](#) This form's instability is due to its tendency to change its crystal structure with variations in environmental conditions like relative humidity and temperature.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Q3: How can I obtain the physically stable Form 2 of **BMS-817399**?

A3: Form 2 can be obtained through cooling crystallization from an acetonitrile solution.^{[1][2][3]} While other solvents like ethanol, isopropanol, and acetone have been studied for recrystallization, only acetonitrile has been shown to yield Form 2 under the tested conditions.^{[1][3]}

Q4: What are the key differences between Form 1 and Form 2?

A4: The primary distinctions are their hydration state and physical stability. Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) have confirmed that Form 1 is a monohydrate, while Form 2 is anhydrous.^{[1][2][3][4]} X-ray Diffraction (XRD) measurements have demonstrated that Form 2 maintains its physical stability under varying relative humidity, unlike the unstable Form 1.^{[1][2][3][4]}

Q5: Is Form 2 hygroscopic?

A5: Yes, Form 2 does become hygroscopic at elevated relative humidity. However, unlike Form 1, it does not undergo a change in its crystal structure, thus retaining its physical stability.^{[1][2][3][4]}

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Difficulty obtaining crystals from solvents other than acetonitrile.	BMS-817399 exhibits different solubility and crystallization kinetics in various solvents.[1][3]	Focus on using acetonitrile for crystallization, as it has been successfully used to produce the stable Form 2.[1][3]
Obtained crystals are physically unstable and change over time.	You have likely crystallized Form 1, the monohydrate, which is known to be unstable with changes in humidity and temperature.[1][2][3][4]	Implement a cooling crystallization protocol using acetonitrile to specifically target the formation of the stable, anhydrous Form 2.[1]
Inconsistent crystallization results.	Factors such as cooling rate, saturation level, and presence of seed crystals can influence crystallization outcomes.	Standardize your crystallization protocol. Control the cooling rate and consider using seed crystals of Form 2 to promote consistent formation of the desired polymorph.
Crystals convert to a different form upon storage.	This is characteristic of the unstable Form 1 converting to other forms due to environmental moisture.	Store the crystallized material in a controlled, low-humidity environment. For long-term stability, ensure you have successfully produced and isolated Form 2.

Data Presentation

Table 1: Solubility of **BMS-817399** Form 1 in Various Solvents

Solvent	Temperature (°C)	Solubility (g/kg of solvent)
Acetonitrile	25	~10
Acetonitrile	60	~60
Ethanol	25	~5
Ethanol	60	~40
Isopropanol	25	<5
Isopropanol	60	~25
Acetone	25	<5
Acetone	60	~30

Note: The solubility data is approximated from graphical representations in the cited literature and should be used for guidance. For precise work, experimental determination is recommended.

Experimental Protocols

Protocol 1: Cooling Crystallization of **BMS-817399** to Obtain Form 2

This protocol is based on the methodology described for obtaining the stable, anhydrous Form 2 of **BMS-817399**.^[1]

1. Materials and Equipment:

- **BMS-817399** Form 1 (monohydrate)
- Acetonitrile (≥99.5% purity)
- Crystallization vessel with temperature control and stirrer
- Filtration apparatus
- Vacuum oven

2. Procedure:

- Prepare a solution of **BMS-817399** in acetonitrile at an elevated temperature (e.g., 65°C) to ensure complete dissolution.
- Once the solid is fully dissolved, begin a controlled cooling process. A suggested cooling rate is 0.3 K/min.
- As the solution cools, nucleation and crystal growth will occur. The solution will become turbid.
- Continue cooling to a final temperature (e.g., 25°C) to maximize crystal yield.
- Isolate the precipitated crystals by filtration.
- Wash the crystals with a small amount of cold acetonitrile.
- Dry the crystals under vacuum at a controlled temperature to remove residual solvent.

Protocol 2: Characterization of **BMS-817399** Crystalline Forms

To confirm the identity and stability of the obtained crystalline form, the following analytical techniques are recommended.^{[1][2][3][4]}

1. X-ray Diffraction (XRD):

- Purpose: To identify the crystalline form (polymorph).
- Method: Analyze the dried crystal powder using powder XRD. Compare the resulting diffractogram with the known patterns for Form 1 and Form 2 to confirm the polymorph.

2. Differential Scanning Calorimetry (DSC):

- Purpose: To determine the thermal properties, such as melting point and phase transitions, and to confirm the hydration state.
- Method: Heat a small sample of the crystals in a DSC instrument under a nitrogen atmosphere. The thermal profile will distinguish the anhydrous Form 2 from the monohydrate.

Form 1.

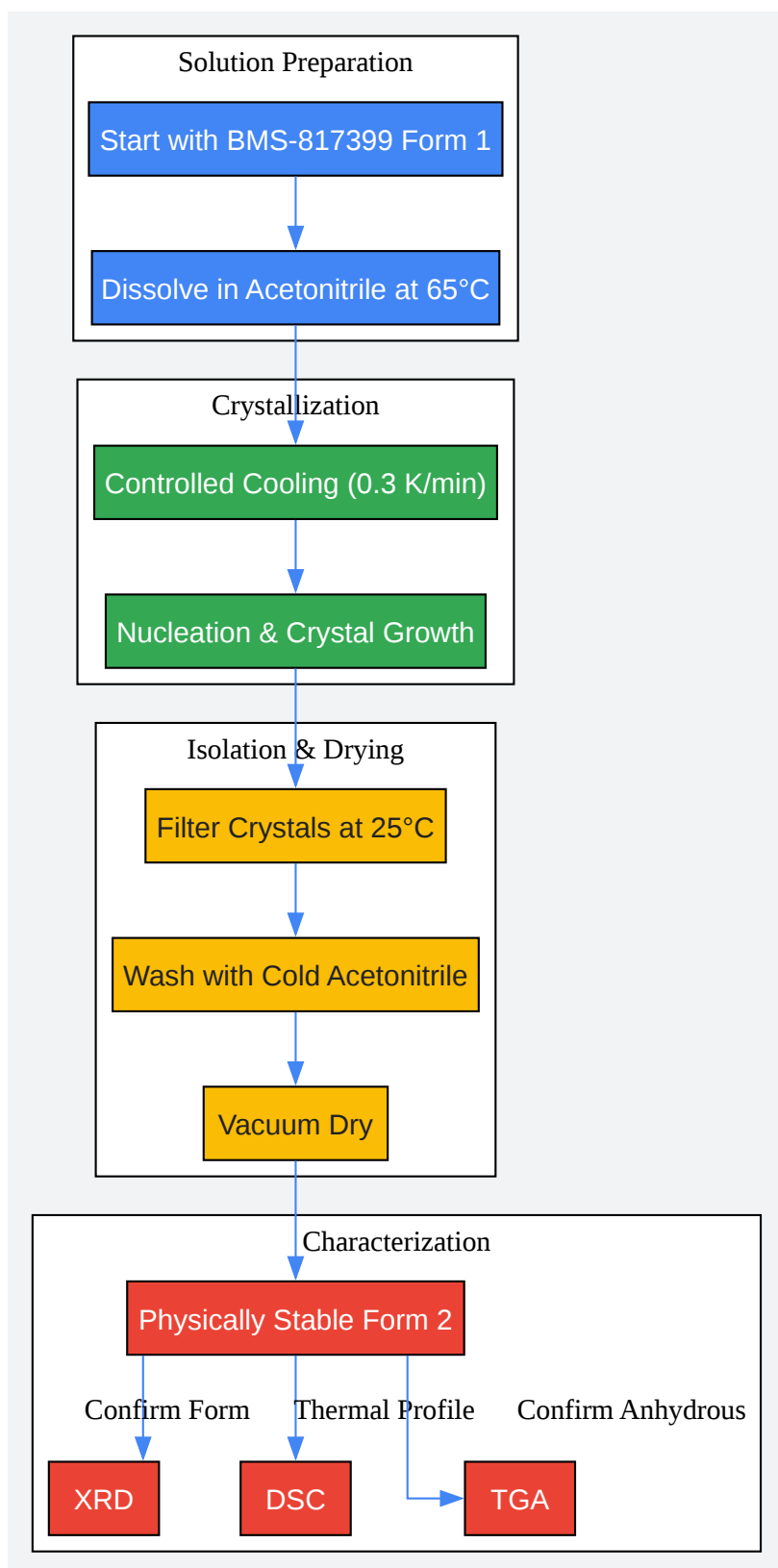
3. Thermogravimetric Analysis (TGA):

- Purpose: To quantify the amount of water in the crystal structure.
- Method: Heat a sample of the crystals in a TGA instrument. Form 1 will show a weight loss corresponding to one molecule of water, while Form 2 will not show this initial weight loss, confirming it is anhydrous.

4. Dynamic Vapor Sorption (DVS):

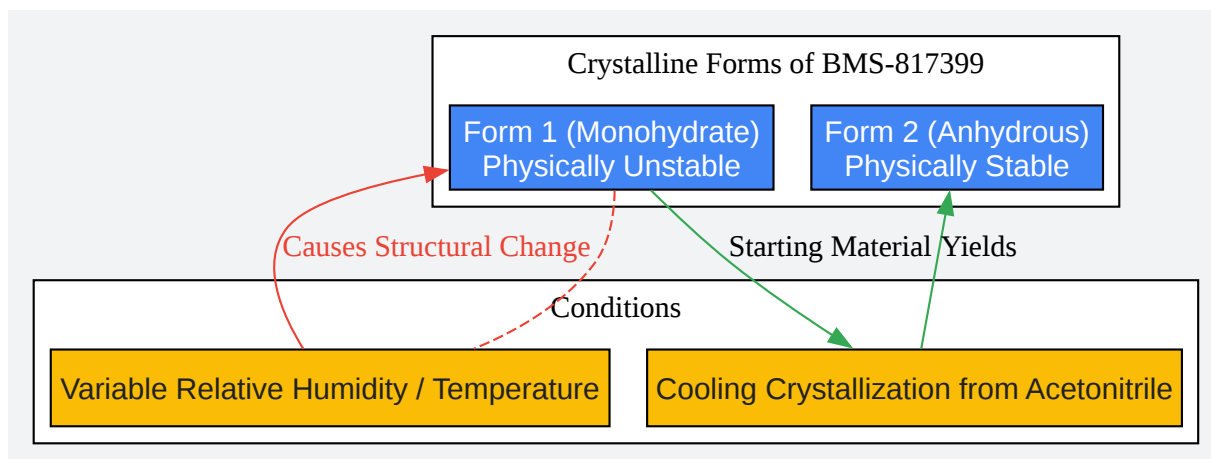
- Purpose: To assess the hygroscopicity and physical stability under varying relative humidity (RH).
- Method: Expose the crystal sample to a range of RH levels in a DVS instrument and monitor for water uptake and changes in physical form. This will confirm the stability of Form 2 at elevated humidity.

Visualizations



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Caption: Experimental workflow for obtaining the stable Form 2 of **BMS-817399**.



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Caption: Relationship between **BMS-817399** crystalline forms and conditions.

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